

N-Boc-L-aspartic acid beta-(9-fluorenylmethyl) ester structure

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Compound Focus: Boc-Asp-Ofm

CAS No.: 129046-87-3

Cat. No.: S589991

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Chemical Identity and Properties

The table below summarizes the core identification and physical property data for Boc-Asp(OFm)-OH:

Property	Value
CAS Number	117014-32-1 [1] [2] [3]
Molecular Formula	C ₂₃ H ₂₅ NO ₆ [1] [2] [4]
Molecular Weight	411.5 g/mol [1] [2] [4]
Purity	≥ 99% (HPLC) [2]
Appearance	White to off-white powder [2] [3]
Optical Rotation	[α] _D ²⁰ = 26 ± 2° (C=1 in Methanol) [2]
Melting Point	146-148 °C [3]
Storage	0 - 8 °C [2]

Key Characteristics and Handling

- **Solubility:** The compound is noted to be soluble in a range of organic solvents commonly used in peptide synthesis, including **Chloroform, Dichloromethane, Ethyl Acetate, DMSO, and Acetone** [3].
- **Primary Use:** It serves as a key building block in **solid-phase peptide synthesis** [2]. The OFm group on the aspartic acid side chain is stable to the acidic conditions used to remove the Boc group but can be cleaved under mild basic conditions (like piperidine), allowing for selective deprotection [2].

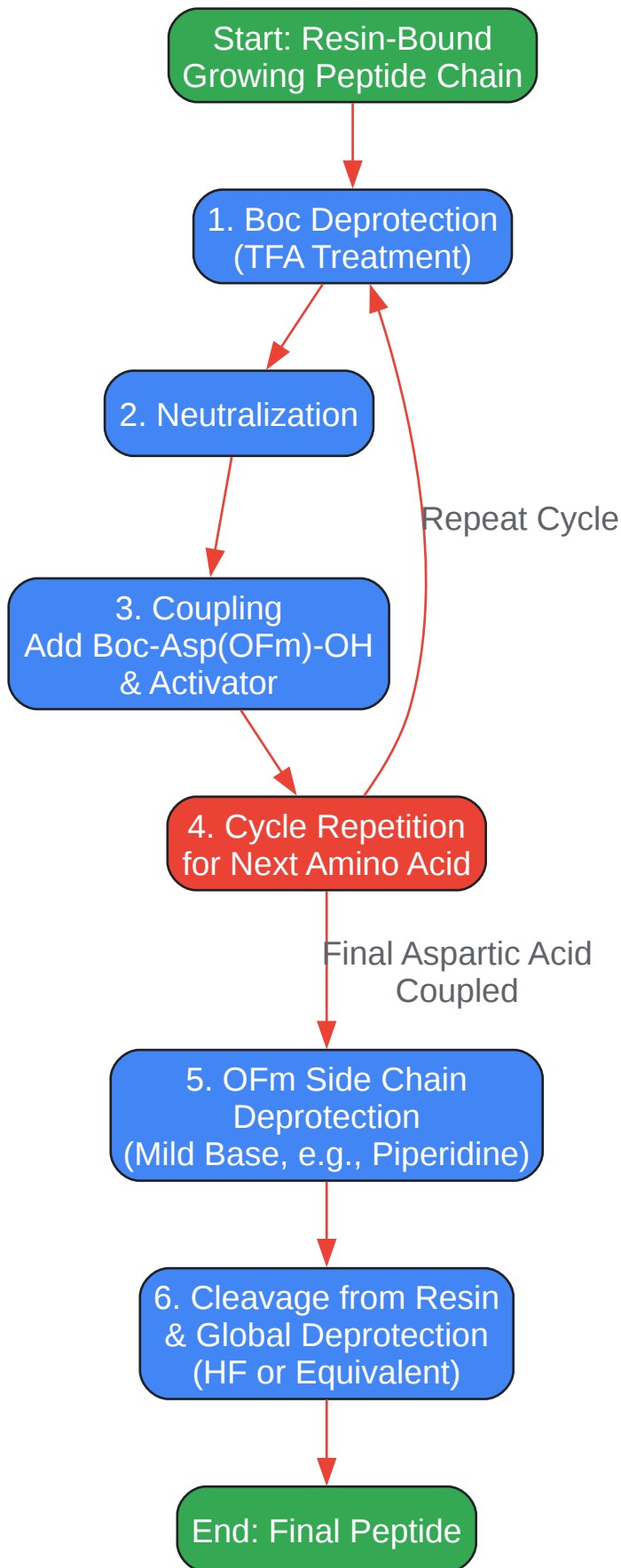
Research Applications

Boc-Asp(OFm)-OH is a specialized reagent with several critical applications in scientific research, including [2]:

- **Peptide Synthesis:** As a key building block in SPPS for incorporating aspartic acid with a selectively protectable side chain.
- **Drug Development:** Used in pharmaceutical research for developing new drugs, especially those targeting neurological disorders.
- **Bioconjugation:** Facilitates the attachment of biomolecules to surfaces or other molecules for improved drug delivery systems.
- **Biochemistry Research:** Plays a role in studying enzyme mechanisms and protein interactions.
- **Material Science:** Investigated for creating novel materials, such as hydrogels for tissue engineering.

Experimental Workflow in Peptide Synthesis

The following diagram outlines a generalized experimental workflow for using Boc-Asp(OFm)-OH in solid-phase peptide synthesis, illustrating the cyclic nature of the process and the different deprotection pathways for the Boc and OFm groups.



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Important Note on Information Availability

The search results I obtained are primarily from commercial chemical suppliers and catalog entries. These sources are reliable for **identifying the compound and its basic physicochemical properties**, but they do not contain the detailed experimental protocols or in-depth scientific whitepapers you requested.

To obtain such detailed technical guides, I recommend:

- Searching specialized scientific databases like **SciFinder** or **Reaxys**.
- Looking up the compound in peptide chemistry textbooks or dedicated methodological journals.
- Using the CAS Number (117014-32-1) as a key term in your search on these platforms.

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References

1. Boc-Asp(O_Fm)-OH, N - Boc - L - aspartic (acid - beta)... 9 fluorenylmethyl [peptide.com]
2. - Boc - L β- aspartic - acid – Chem-Impex 9 fluorenylmethyl ester [chemimpex.com]
3. -asp(ofm)-oh | 117014-32-1 Boc [chemicalbook.com]
4. - Boc - L - aspartic - acid beta 9 fluorenylmethyl ester [scbt.com]

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